

Application Note & Protocol: Preparing MET Kinase-IN-2 Stock Solutions

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Compound of Interest

Compound Name: MET kinase-IN-2

Cat. No.: B12421762

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **MET kinase-IN-2** is a potent and selective, orally bioavailable inhibitor of the MET kinase, with an IC₅₀ of 7.4 nM.[1] The MET receptor tyrosine kinase and its ligand, hepatocyte growth factor (HGF), play crucial roles in cell proliferation, motility, survival, and angiogenesis.[2][3] Dysregulation of the HGF/MET signaling pathway is implicated in the development and progression of numerous solid tumors.[4][5] Accurate and consistent preparation of inhibitor stock solutions is a critical first step for reliable and reproducible results in both in vitro and in vivo experiments. This document provides detailed protocols for the preparation, storage, and handling of **MET kinase-IN-2** stock solutions.

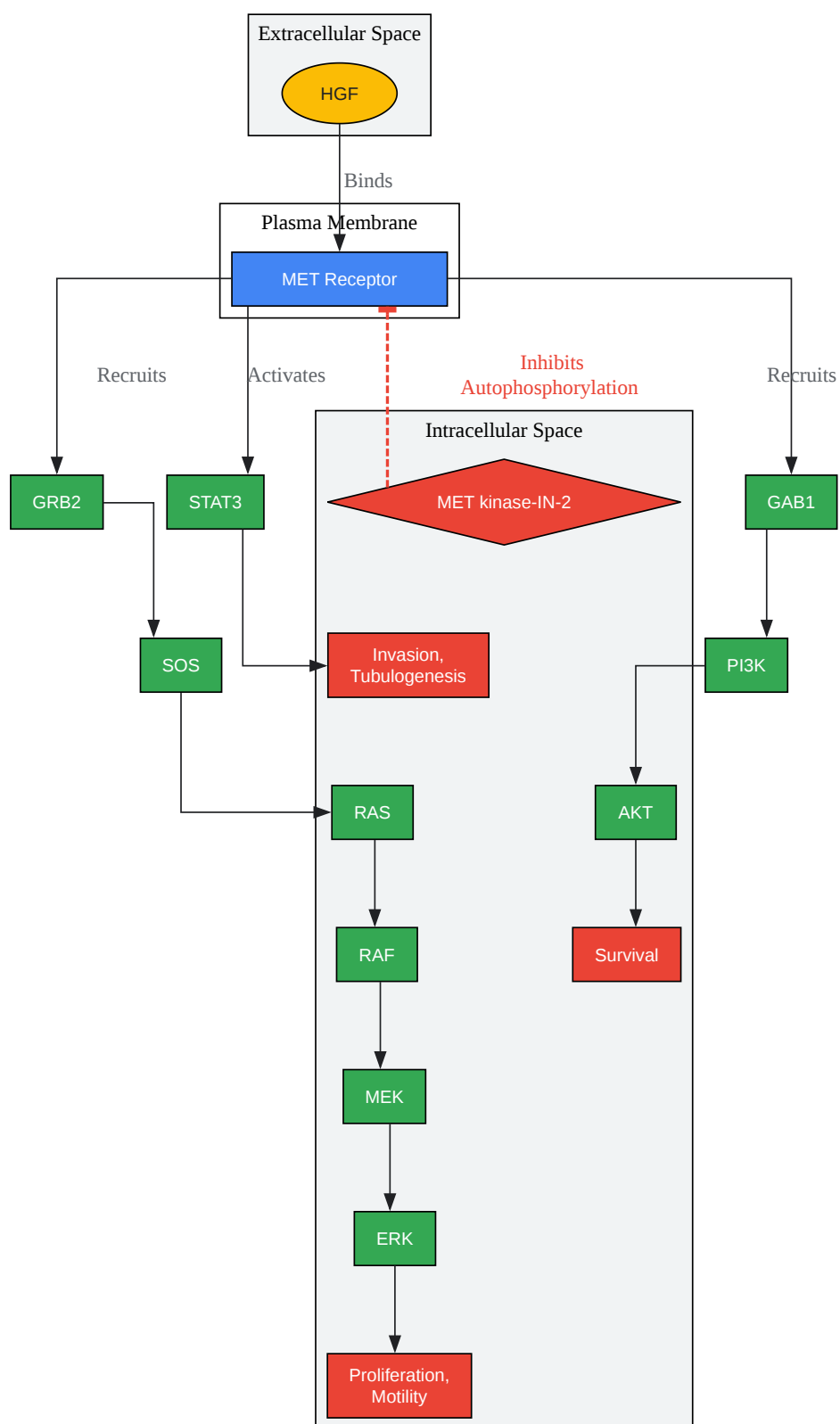
Physicochemical and Potency Data

Quantitative data for **MET kinase-IN-2** are summarized below.

Property	Value	Source(s)
Molecular Weight	562.59 g/mol	[1][6]
Formula	C ₃₃ H ₂₇ FN ₄ O ₄	[6]
IC ₅₀ (MET Kinase)	7.4 nM	[1]
IC ₅₀ (Cell-based)	2.9 - 4.5 μM (U-87 MG, NIH-H460, HT-29, MKN-45)	[1]

MET Signaling Pathway

The MET receptor, upon binding its ligand HGF, dimerizes and autophosphorylates, activating downstream signaling cascades like the RAS-MAPK and PI3K-AKT pathways, which drive cell growth, survival, and migration.[3][4] **MET kinase-IN-2** inhibits this process by blocking the kinase activity of MET.



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Caption: The HGF/MET signaling pathway and the inhibitory action of **MET kinase-IN-2**.

Experimental Protocols

Materials and Equipment

- **MET kinase-IN-2** powder (e.g., MedChemExpress, HY-131065)
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade (e.g., Sigma-Aldrich, D2650)
- Sterile microcentrifuge tubes (1.5 mL) or cryovials
- Pipettes and sterile, filtered pipette tips
- Analytical balance
- Vortex mixer
- Optional: Ultrasonic bath

Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO. Adjust calculations accordingly for different desired concentrations.

Calculation: To prepare a 10 mM stock solution, the required mass of **MET kinase-IN-2** (MW = 562.59 g/mol) is calculated using the formula: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$

For 1 mL (0.001 L) of a 10 mM (0.01 mol/L) solution: $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 562.59 \text{ g/mol} \times 1000 \text{ mg/g} = 5.626 \text{ mg}$

Procedure:

- **Weighing the Compound:** Before opening, briefly centrifuge the vial containing the **MET kinase-IN-2** powder at low speed (e.g., 1000 x g for 1-3 minutes) to ensure all the powder is at the bottom of the vial.^[7]
- Carefully weigh out 5.63 mg of the powder and transfer it to a sterile microcentrifuge tube or vial.

- **Solvent Addition:** Add 1 mL of anhydrous, cell culture grade DMSO to the tube containing the compound.
- **Dissolution:** Cap the tube tightly and vortex thoroughly for 1-2 minutes to dissolve the powder. If dissolution is difficult, gentle warming in a 37°C water bath for 5-10 minutes or brief sonication in an ultrasonic bath can aid the process.^[8] Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 µL) in sterile microcentrifuge tubes or cryovials.^[9]
- **Labeling:** Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation.

Workflow for Stock Solution Preparation

Caption: Workflow for preparing **MET kinase-IN-2** stock solution.

Storage and Stability

Proper storage is essential to maintain the activity of the inhibitor.

Form	Storage Temperature	Duration	Notes
Powder	-20°C	Up to 3 years	Keep desiccated.
Stock Solution in DMSO	-20°C	Up to 1 month	Avoid repeated freeze-thaw cycles. ^[9]
Stock Solution in DMSO	-80°C	Up to 6 months	Preferred for long-term storage. ^[9]

Handling Guidelines:

- **Avoid Freeze-Thaw Cycles:** Aliquoting into single-use volumes is critical.^[9]

- Working Dilutions: For cell-based assays, dilute the DMSO stock solution directly into the culture medium. The final concentration of DMSO should typically be less than 0.5% to minimize cytotoxicity.[9]
- Controls: Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments to account for any effects of the solvent.[9]

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